

Synthesis of 2-Methylsulfanylpyrimidine-4-carbaldehyde: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: 2-Methylsulfanylpyrimidine-4-carbaldehyde

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This document provides detailed application notes and experimental protocols for the synthesis of **2-Methylsulfanylpyrimidine-4-carbaldehyde**, a key intermediate in the development of various biologically active molecules, including cytokine synthesis inhibitors.^[1] Two distinct synthetic routes from commercially available precursors are presented, offering flexibility based on available reagents and equipment.

Introduction

2-Methylsulfanylpyrimidine-4-carbaldehyde is a versatile heterocyclic aldehyde. The presence of the methylsulfanyl group and the aldehyde functionality at positions 2 and 4 of the pyrimidine ring, respectively, makes it a valuable building block for the synthesis of more complex molecules in medicinal chemistry and agrochemical research. The protocols outlined below are based on established synthetic transformations.

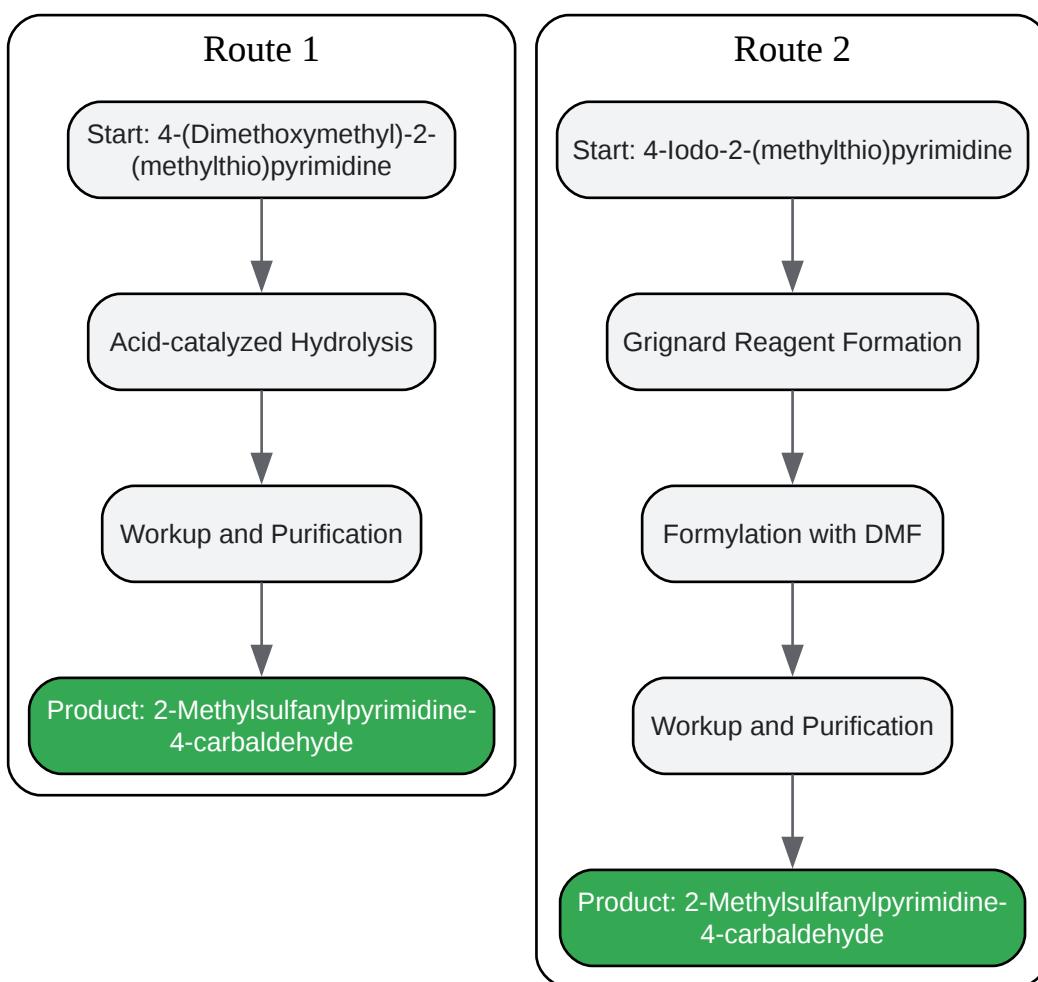
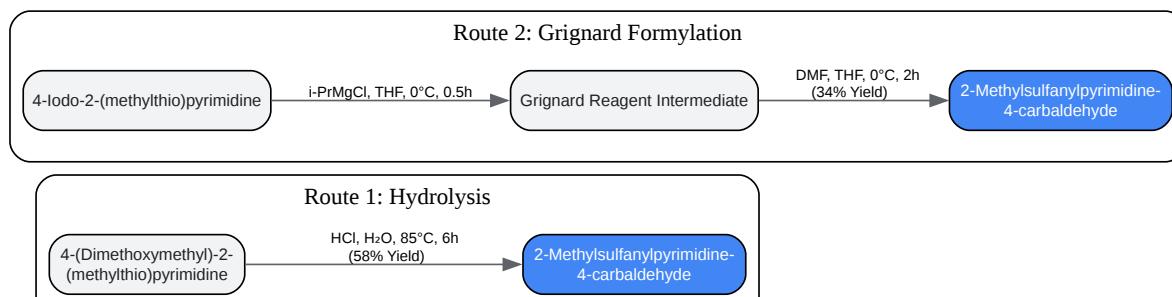
Data Summary

The following table summarizes the key quantitative data for the two primary synthesis routes described in this document.

Parameter	Route 1: Hydrolysis	Route 2: Grignard Formylation
Starting Material	4-(Dimethoxymethyl)-2-(methylthio)pyrimidine	4-Iodo-2-(methylthio)pyrimidine
Key Reagents	Hydrogen chloride, Water	Isopropylmagnesium chloride, N,N-Dimethylformamide
Solvent	Water	Tetrahydrofuran
Reaction Temperature	85 °C	0 °C
Reaction Time	6 hours	2.5 hours
Reported Yield	58%[2]	34%[2]
Purification Method	Not specified	Not specified

Synthesis Workflow

The overall synthetic pathways are illustrated in the diagram below.



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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. lookchem.com [lookchem.com]
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